

Benchmarking Ethyl Cyclohexanecarboxylate: A Comparative Performance Guide for Fragrance Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl cyclohexanecarboxylate

Cat. No.: B105097

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **ethyl cyclohexanecarboxylate** as a fragrance ingredient against other commonly used alternatives: **methyl cyclohexanecarboxylate**, linalool, and limonene. The following sections detail their olfactive profiles, substantivity on fabric, and stability under accelerated conditions, supported by experimental data and protocols.

Olfactive Profile Analysis

The perceived scent of a fragrance ingredient is a primary determinant of its application. **Ethyl cyclohexanecarboxylate** possesses a distinct fruity and winey aroma. A comparative analysis with its alternatives reveals the following nuances:

Table 1: Comparative Olfactive Profile

Fragrance Ingredient	Primary Scent Descriptors	Secondary Scent Descriptors	Odor Threshold (in water)
Ethyl Cyclohexanecarboxylate	Fruity, Cheesy, Winey[1][2]	Sweet, Apple, Pineapple, Floral[1][3]	0.001 ppb[1]
Methyl Cyclohexanecarboxylate	Cheesy, Fruity, Berry, Estery[1]	Sweet, Cooling, Minty, Pineapple, Milk[1]	Data not available
Linalool	Floral, Woody[4]	Sweet, Citrus, Fresh[5]	(R)-form: 0.8 ppb, (S)-form: 7.4 ppb
Limonene	Zesty, Orange[1]	Terpenic, Conifer-like (L-Limonene)[1]	10 ppb[1]

Substantivity on Fabric

Substantivity, or the longevity of a fragrance on a substrate, is a critical performance metric, particularly in applications like laundry detergents and fabric softeners.[6] The assessment of substantivity involves both sensory evaluation by trained panelists and instrumental analysis, typically using headspace gas chromatography-mass spectrometry (GC-MS).

While direct comparative quantitative data for the substantivity of **ethyl cyclohexanecarboxylate** against linalool and limonene from a single study is limited, the following table summarizes available information on their general performance. Ester-type fragrances, such as **ethyl cyclohexanecarboxylate**, are often utilized in laundry products for their pleasant aroma on wet and dry fabric.

Table 2: Substantivity on Cotton Fabric

Fragrance Ingredient	Sensory Evaluation (Post-Rinse & Dry)	Instrumental Analysis (Headspace GC-MS)	General Performance Notes
Ethyl Cyclohexanecarboxylate	Pleasant fruity, winey notes perceived on wet and dry fabric.	Detectable levels on fabric after rinsing and drying. Specific quantitative data over extended periods is not readily available in the searched literature.	Generally considered to have good performance in laundry applications, contributing to a fresh scent. [7]
Methyl Cyclohexanecarboxylate	Fruity and creamy notes.	Expected to show similar deposition characteristics to its ethyl ester counterpart.	Often used in similar applications to ethyl cyclohexanecarboxylate.
Linalool	Floral and fresh notes.	Can be detected on fabric, but its relatively high volatility may lead to a faster decline in intensity compared to less volatile compounds.	Has a reported substantivity of 16 hours at 100% concentration on a smelling strip. [8]
Limonene	Fresh citrus notes.	High volatility leads to rapid evaporation from fabric surfaces.	Generally exhibits low substantivity on fabric due to its high vapor pressure.

Stability Analysis

The chemical stability of a fragrance ingredient under various environmental stresses, such as heat and light, is crucial for maintaining its intended scent profile throughout the product's shelf life. Accelerated aging studies are employed to predict long-term stability.

Table 3: Accelerated Stability Data (Temperature & Light)

Fragrance Ingredient	Conditions	Observation
Ethyl Cyclohexanecarboxylate	40°C for 3 months	No significant degradation or change in odor profile reported in general fragrance applications. Specific quantitative data is not readily available in the searched literature.
Linalool	45°C for 2 months in a hydroalcoholic solution	High stability observed with no significant accumulation of hydroperoxides.[3]
Limonene	45°C for 2 months in a hydroalcoholic solution	High stability observed with no significant accumulation of hydroperoxides.[3] However, it is known to be unstable in highly alkaline bases like soap. [1]

Experimental Protocols

Olfactive Profile Analysis (Sensory Panel)

Objective: To qualitatively and quantitatively assess the odor characteristics of fragrance ingredients.

Methodology:

- **Panelist Selection:** A panel of 10-15 trained individuals with proven olfactory acuity is selected.
- **Sample Preparation:** Fragrance ingredients are diluted to a 1% solution in an odorless solvent (e.g., diethyl phthalate). 0.1 mL of each solution is applied to a standard fragrance testing strip.

- **Evaluation:** Panelists are presented with the scented strips in a controlled, odor-free environment. They are asked to rate the intensity of predefined scent descriptors (e.g., fruity, floral, citrus, sweet) on a 10-point scale. They also provide free-form descriptions of the perceived aroma.
- **Data Analysis:** The intensity ratings are averaged, and statistical analysis (e.g., ANOVA) is performed to identify significant differences between the fragrance profiles.

Substantivity on Fabric

Objective: To evaluate the longevity of fragrance on cotton fabric after a simulated laundry rinse cycle.

Methodology:

Part A: Sensory Evaluation

- **Fabric Treatment:** Standard cotton swatches are rinsed in a solution containing a specified concentration of the fragrance ingredient in a non-fragranced fabric softener base.
- **Evaluation Points:** The scent intensity on the fabric is evaluated by a trained sensory panel at multiple time points: immediately after rinsing (wet), after line drying for 24 hours (dry), and after 1, 3, and 7 days of storage in a controlled environment.
- **Rating:** Panelists rate the fragrance intensity on a 10-point scale.

Part B: Instrumental Analysis (Headspace GC-MS)

- **Sample Preparation:** At each sensory evaluation time point, a treated cotton swatch is placed in a sealed headspace vial.
- **Headspace Sampling:** The vial is heated to a specific temperature (e.g., 60°C) for a set time to allow volatile fragrance molecules to equilibrate in the headspace. A sample of the headspace gas is then injected into the GC-MS system.^{[9][10]}
- **Analysis:** The GC-MS separates and identifies the fragrance compounds, and the peak area is used to quantify the amount of fragrance remaining on the fabric.

Stability (Accelerated Aging)

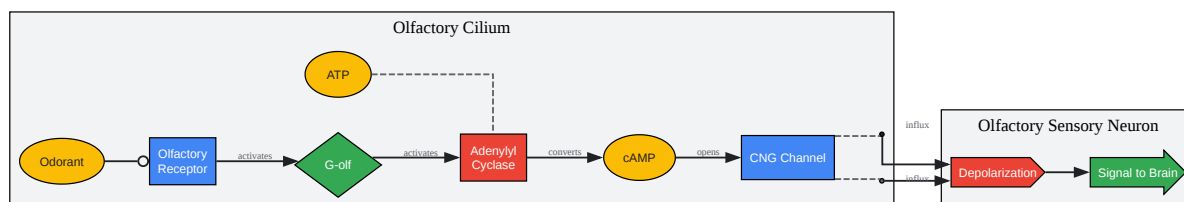
Objective: To assess the stability of fragrance ingredients under elevated temperature and light conditions.

Methodology:

- Sample Preparation: The fragrance ingredient is incorporated into a representative product base (e.g., a hydroalcoholic solution or an unfragranced lotion).
- Storage Conditions: Samples are divided into two groups:
 - Heat Stability: Stored in an oven at 40°C in the dark for 1, 2, and 3 months.
 - Light Stability: Exposed to a controlled UV light source in a light cabinet for a specified duration, simulating sun exposure.
- Evaluation: At each time point, the samples are evaluated for any changes in color, clarity, and odor profile by a sensory panel. Instrumental analysis (GC-MS) is also performed to quantify the concentration of the fragrance ingredient and identify any degradation products.

Visualizations

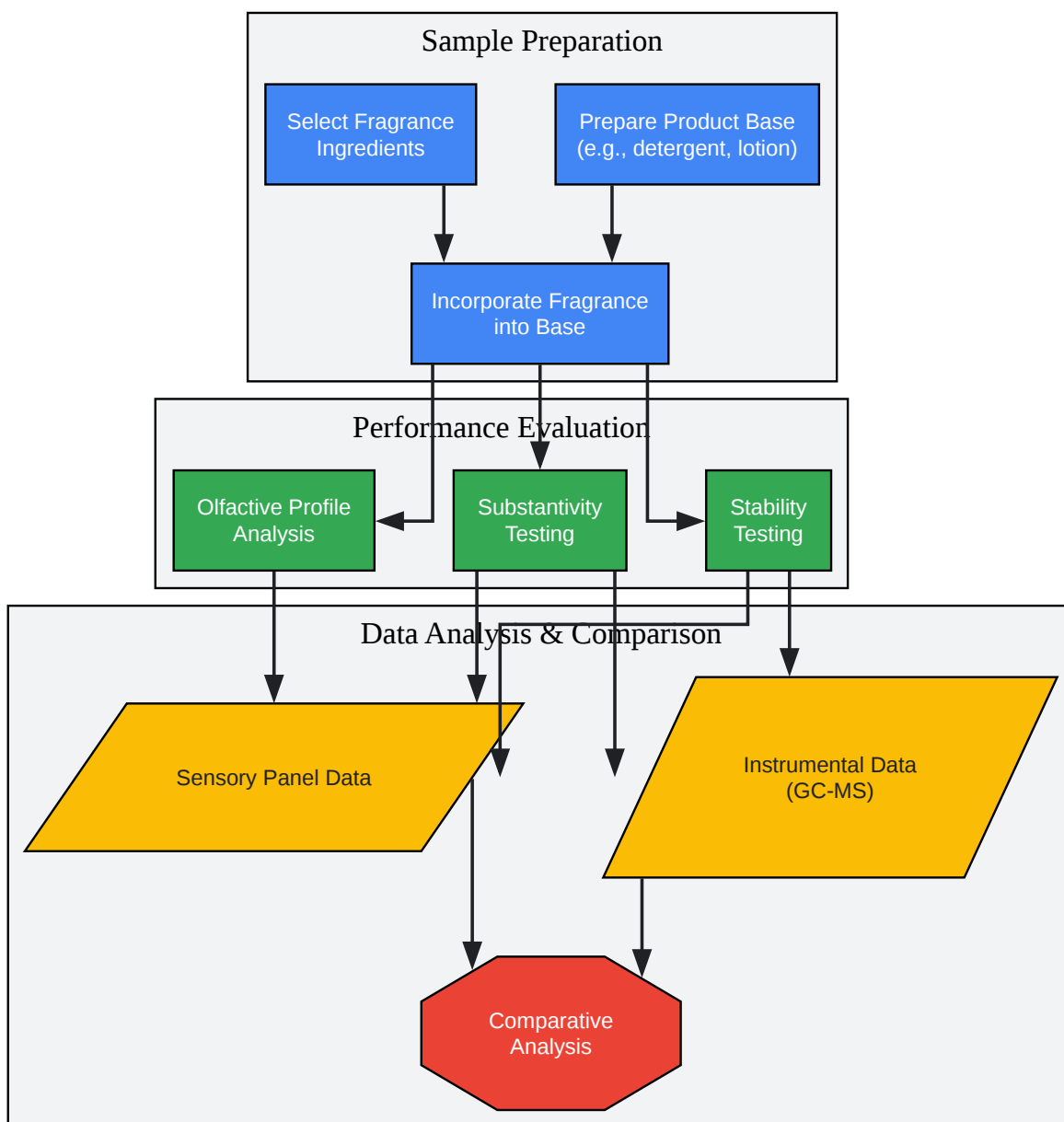
Olfactory Signaling Pathway



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Caption: Olfactory Signal Transduction Cascade.

Experimental Workflow for Fragrance Performance Evaluation



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Caption: Fragrance Performance Evaluation Workflow.

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